A Comprehensive Technical Guide to the Safe Handling of 3-Methoxypropylamine Hydrochloride

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Compound of Interest

Compound Name:	*Methoxy(propyl)amine hydrochloride*
Cat. No.:	*B13512900*

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This guide provides an in-depth analysis of the safety protocols and material properties of 3-Methoxypropylamine hydrochloride. As a crucial building block in pharmaceutical synthesis and polymer chemistry, a thorough understanding of its safe handling is paramount for researchers and drug development professionals. This document synthesizes data from Safety Data Sheets (SDS), peer-reviewed literature, and established chemical safety standards to offer a holistic and practical approach to its laboratory use.

Introduction: Contextualizing the Hazard Profile

3-Methoxypropylamine (MOPA) is a versatile primary amine used as a corrosion inhibitor, an emulsifier in coatings, and a precursor for dyes and polyamide resins.[1][2] In research and development, it is often supplied as 3-Methoxypropylamine hydrochloride ($C_4H_{12}ClNO$), a salt form that offers superior stability and handling characteristics.[3]

It is critical for the user to understand that while this guide focuses on the hydrochloride salt, the vast majority of available Safety Data Sheet (SDS) literature pertains to the free base, 3-Methoxypropylamine (CAS No. 5332-73-0). The free base is a flammable, corrosive, and

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hygroscopic liquid.[4] The hydrochloride salt, by contrast, is typically a more stable crystalline solid, which mitigates some hazards (like high vapor pressure) but introduces others (like potential for dust inhalation).[3] This guide will therefore interpret and adapt the extensive data available for the free base to provide a comprehensive and scientifically-grounded safety framework for the handling of the hydrochloride salt. The core toxicological and chemical reactivity hazards are dictated by the 3-methoxypropylamine moiety and remain relevant for both forms.

Section 1: Chemical and Physical Properties

A foundational aspect of safe handling is understanding a substance's physical and chemical properties. These values dictate appropriate storage, handling procedures, and emergency responses.

Property	3-Methoxypropylamine (Free Base)	3-Methoxypropylamine Hydrochloride
Synonyms	1-Amino-3-methoxypropane, MOPA	MOPA HCl
CAS Number	5332-73-0[2]	18600-41-4[3]
Molecular Formula	$C_4H_{11}NO$[4]	$C_4H_{12}ClNO$[3]
Molecular Weight	89.14 g/mol [4]	125.6 g/mol [3]
Appearance	Clear, colorless liquid	Crystalline solid[3]
Boiling Point	117-118 °C[2]	Not applicable
Melting Point	< -20 °C[5]	Not available
Flash Point	27 °C to 32 °C (closed cup)[6]	Not applicable (as a solid)
Density	0.874 g/mL at 25 °C[2]	Not available
Vapor Density	~3.07 (Air = 1.0)[7]	Not applicable
Solubility	Miscible with water and standard organic solvents[1]	Soluble in water

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Section 2: Hazard Identification and GHS Classification

Based on the Globally Harmonized System (GHS), 3-Methoxypropylamine is classified with multiple significant hazards that must be respected when handling its hydrochloride salt. The primary hazards include flammability, acute oral toxicity, severe skin and eye damage, and the potential for skin sensitization.[4][6]

- Flammability (H226): While the solid hydrochloride is not flammable, solutions in flammable solvents will be. The free base is a flammable liquid.[6]
- Corrosion (H314): This is a primary hazard. The compound can cause severe skin burns and serious, potentially irreversible eye damage.[6] This corrosive nature is why immediate and thorough flushing after contact is critical.
- Acute Toxicity (H302): The substance is harmful if swallowed, necessitating immediate medical attention upon ingestion.[6]
- Skin Sensitization (H317): Repeated exposure may lead to an allergic skin reaction (contact dermatitis) in susceptible individuals.[6]

Caption: GHS pictograms indicating flammability, corrosive properties, and general health hazards.[8][9][10][11]

Section 3: Exposure Controls & Personal Protective Equipment (PPE)

The cornerstone of chemical safety is a multi-layered approach to exposure mitigation, known as the Hierarchy of Controls. This prioritizes the most effective measures first.

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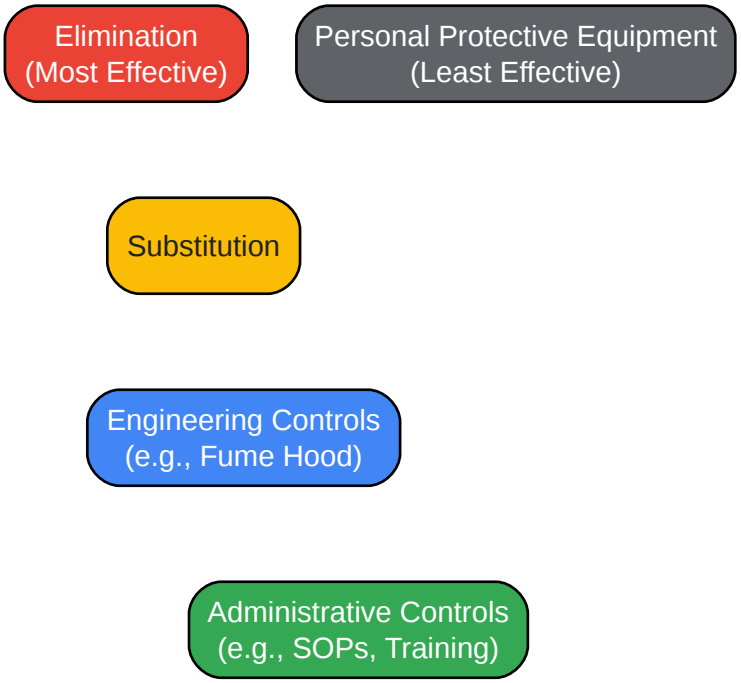

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Caption: The hierarchy of controls prioritizes strategies for managing laboratory hazards.

- Engineering Controls: The primary method for controlling exposure is to handle 3-Methoxypropylamine hydrochloride within a certified chemical fume hood. This is crucial for two reasons: it prevents the inhalation of fine dust when handling the solid and contains any vapors when preparing solutions. Facilities must be equipped with an eyewash station and a safety shower in immediate proximity to the handling area.[12]

- Administrative Controls: All users must be thoroughly trained on the specific hazards of this compound. Standard Operating Procedures (SOPs) for its use must be written and followed. Areas where it is stored and used should be clearly marked with appropriate hazard warnings.

- Personal Protective Equipment (PPE): PPE is the final barrier between the researcher and the chemical. It should never be used as a substitute for proper engineering controls.

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Scenario	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing Solid	Chemical splash goggles and face shield	Chemical-resistant gloves (e.g., Nitrile)	Lab coat	Not required inside a fume hood. If outside, a NIOSH-approved respirator with particulate filters may be necessary.
Preparing Solutions	Chemical splash goggles and face shield	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Chemical-resistant apron over a lab coat[12]	Not required inside a fume hood.
Small Spill Cleanup	Chemical splash goggles and face shield	Heavy-duty chemical-resistant gloves	Chemical-resistant apron or suit[12]	A NIOSH-approved respirator with appropriate cartridges (e.g., for organic vapors and particulates) is recommended.

Section 4: Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to prevent accidents and ensure the integrity of the material.

- Preparation: Don appropriate PPE (face shield, goggles, lab coat, gloves). Ensure the chemical fume hood is operational and the work area is decontaminated.
- Handling the Solid: Transfer the required amount of 3-Methoxypropylamine hydrochloride from its storage container to a weighing vessel using a spatula. Perform this action deep

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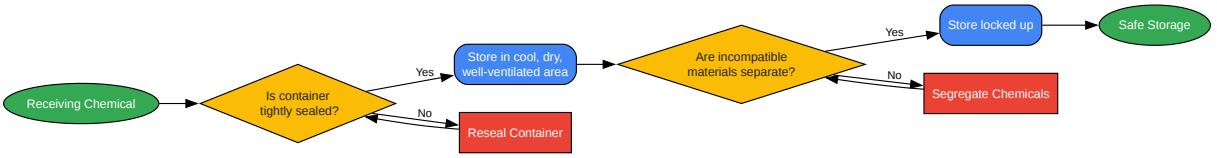
within the fume hood to contain any dust. Avoid scooping or other actions that could generate airborne particles.

- Dissolution: Slowly add the solid to the chosen solvent in a suitable flask. The dissolution may be exothermic; be prepared for a potential temperature increase.
- Closure and Labeling: Securely cap the solution container. Label the container clearly with the chemical name, concentration, date, and appropriate hazard pictograms.
- Cleanup: Decontaminate the spatula and weighing vessel. Wipe down the work surface in the fume hood. Dispose of any contaminated materials (e.g., weighing paper, wipes) as hazardous waste.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[7]

Proper storage is critical due to the compound's reactivity and sensitivity.

- Conditions: Store in a cool, dry, well-ventilated area, away from direct sunlight and sources of ignition.[7] The container must be kept tightly closed to protect it from moisture and air, as the parent amine is hygroscopic and air-sensitive.[4]
- Incompatible Materials: Segregate from strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[4][7] Contact with strong acids can liberate the more volatile and hazardous free base.
- Storage Location: Store in a designated area for corrosive and toxic chemicals, and ensure it is locked up or otherwise secured to prevent unauthorized access.[5][7]



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Caption: Logical workflow for ensuring the safe and secure storage of the chemical.

Section 5: Emergency Procedures

Immediate and correct action during an emergency can significantly reduce the severity of an injury or chemical release.

- General Advice: In all cases of exposure, move the victim out of the dangerous area and consult a physician immediately.[7][13] Show the Safety Data Sheet to the medical professional.
- Inhalation: Remove the person to fresh air and keep them at rest in a position comfortable for breathing.[7][14] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[13][15]
- Skin Contact: This is a corrosive substance. Immediately remove all contaminated clothing and shoes.[15] Flush the affected skin with large amounts of running water for at least 15-30 minutes.[15] Seek immediate medical attention.[14]
- Eye Contact: This is a medical emergency. Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.[13] Remove contact lenses if present and easy to do.[7] Continue rinsing and transport to a hospital or ophthalmologist immediately.[7]
- Ingestion: Do NOT induce vomiting.[7][13] If the person is conscious, rinse their mouth with water and have them drink a glass of water.[7] Never give anything by mouth to an unconscious person.[7][14] Seek immediate medical attention.[14]

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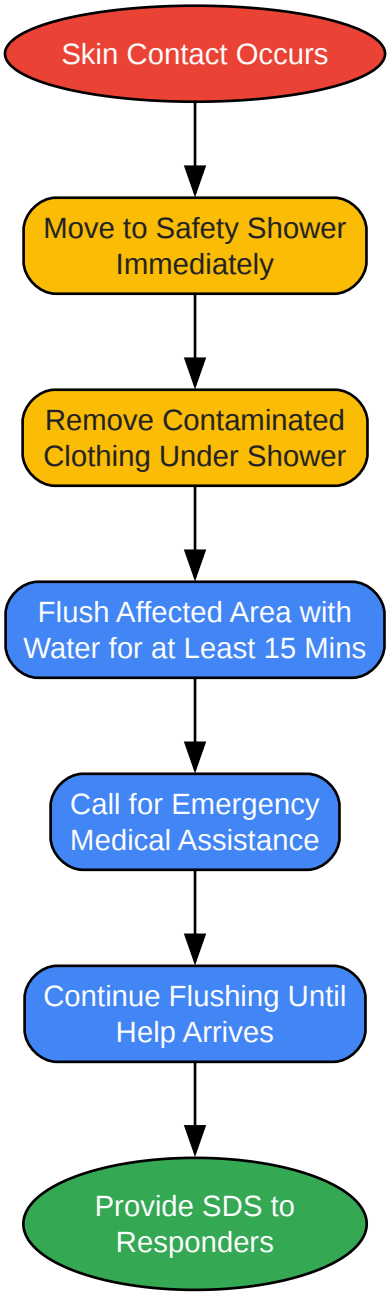

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Caption: Step-by-step emergency response protocol for a skin exposure incident.

- Firefighting: For fires involving this material, use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[7] Do not use a direct stream of water, as it may be ineffective. Firefighters must wear self-contained breathing apparatus (SCBA) and full protective clothing.[5][7] Hazardous decomposition products include toxic carbon oxides (COx) and nitrogen oxides (NOx).[7]

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- Accidental Release: For a small spill of the solid, carefully sweep or scoop the material into a labeled container for disposal, avoiding dust generation. For a solution spill, remove all sources of ignition, ensure adequate ventilation, and contain the spill with an inert absorbent material (e.g., sand, vermiculite).[4][15] Collect the absorbed material using non-sparking tools and place it in a suitable container for hazardous waste disposal.[5] Prevent the spill from entering drains or waterways.[5][13]

Section 6: Toxicological and Ecological Information

- Toxicological Summary: The primary toxicological concerns are its corrosive effects on tissues and its potential as a skin sensitizer.[7][16] Ingestion is harmful, and inhalation of dust or mists can cause severe irritation and chemical burns to the respiratory tract.
    - Acute Toxicity Data (for 3-Methoxypropylamine free base):
        - LD50 Oral - Rat: 688.1 - 690 mg/kg[5][7]
        - LD50 Dermal - Rat: ~2000 mg/kg[5]
- Ecological Information: This material is considered harmful to aquatic life. It should not be allowed to enter the environment, drains, or sewer systems.[4][5] All disposals must be handled as chemical waste.

Section 7: Disposal Considerations

3-Methoxypropylamine hydrochloride and any materials contaminated with it must be treated as hazardous waste. Disposal should be carried out by a licensed chemical waste disposal company.[5] Do not dispose of it via standard laboratory drains or trash. Always follow all applicable local, state, and federal regulations for hazardous waste disposal.

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